

# A Technical Guide to Clotrimazole-d5: Commercial Availability and Bioanalytical Applications

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## Compound of Interest

Compound Name: Clotrimazole-d5

Cat. No.: B562977

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Clotrimazole-d5**, a deuterated analog of the antifungal agent Clotrimazole. It is primarily intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards in quantitative bioanalytical studies. This document offers a summary of commercial suppliers, their product specifications, and a detailed experimental protocol for the application of **Clotrimazole-d5** in liquid chromatography-tandem mass spectrometry (LC-MS/MS) analysis.

## Core Concepts: The Role of Clotrimazole-d5 in Quantitative Analysis

**Clotrimazole-d5** serves as an ideal internal standard for the quantification of Clotrimazole in complex biological matrices such as plasma and tissue.<sup>[1]</sup> The incorporation of five deuterium atoms results in a molecule with a higher mass-to-charge ratio ( $m/z$ ) than the parent compound, while maintaining nearly identical physicochemical properties. This allows for its co-extraction and co-elution with the unlabeled Clotrimazole during chromatographic separation, yet enables distinct detection by a mass spectrometer. The use of a stable isotope-labeled internal standard like **Clotrimazole-d5** is a robust method to correct for variations in sample

preparation and instrument response, thereby enhancing the accuracy and precision of quantitative analyses.<sup>[1]</sup>

## Commercial Suppliers and Availability

**Clotrimazole-d5** is readily available from several commercial suppliers specializing in reference standards and isotopically labeled compounds. The products are typically supplied as a neat solid and require reconstitution in a suitable organic solvent. The following table summarizes the key specifications from various suppliers.

Supplier	CAS Number	Molecular Formula	Molecular Weight ( g/mol )	Purity	Available Pack Sizes
LGC Standards	1185076-41-8	C <sub>22</sub> D <sub>5</sub> H <sub>12</sub> CIN <sub>2</sub>	349.868	>95% (HPLC)	1 mg, 2.5 mg, 10 mg
Cayman Chemical	1185076-41-8	C <sub>22</sub> H <sub>12</sub> CID <sub>5</sub> N <sub>2</sub>	349.9	≥99% deuterated forms (d <sub>1</sub> -d <sub>5</sub> )	-
Santa Cruz Biotechnology	1185076-41-8	C <sub>22</sub> H <sub>12</sub> D <sub>5</sub> CIN <sub>2</sub>	349.87	-	-
Pharmaffiliates	1185076-41-8	C <sub>22</sub> H <sub>12</sub> D <sub>5</sub> CIN <sub>2</sub>	349.87	High Purity	-
Simson Pharma Limited	1185076-41-8	-	-	High Quality	-
Veeprho	1185076-41-8	-	-	-	-
Sapphire Bioscience	1185076-41-8	-	349.9	≥99% deuterated forms (d <sub>1</sub> -d <sub>5</sub> )	-

Note: Availability of pack sizes and specific purity information may vary. It is recommended to consult the supplier's website or contact them directly for the most current information. A Certificate of Analysis is typically provided with the product.[\[2\]](#)[\[3\]](#)

## Experimental Protocol: Quantification of Antifungal Drugs in Chicken Tissues using LC-MS/MS with Clotrimazole-d5 as an Internal Standard

This protocol is adapted from a method for the multiresidue determination of antifungal drugs in chicken tissues.[\[2\]](#)

### Preparation of Standard Solutions

- **Clotrimazole-d5** Stock Solution (1 mg/mL): Accurately weigh 1 mg of **Clotrimazole-d5** and dissolve it in 1 mL of methanol.[\[2\]](#)
- **Clotrimazole-d5** Intermediate Stock Solution (10 µg/L): Add 100 µL of the 1 mg/mL **Clotrimazole-d5** stock solution to a 10 mL volumetric flask and dilute to the mark with methanol.[\[2\]](#)
- Working Internal Standard (IS) Solution (100 µg/L): Combine 100 µL of the intermediate stock solution of **Clotrimazole-d5** in a 10 mL volumetric flask and dilute to the required volume with methanol.[\[2\]](#)
- Analyte Stock Solution (1 mg/mL): Prepare a 1 mg/mL stock solution of unlabeled Clotrimazole in methanol.
- Analyte Intermediate Stock Solution (10 mg/L): Add 100 µL of the 1 mg/mL analyte stock solution to a 10 mL volumetric flask and dilute to the mark with methanol.[\[2\]](#)
- Working Mixed Standard Solutions: Prepare a series of working standard solutions at concentrations of 1.0, 2.0, 5.0, 10.0, 20.0, and 50.0 µg/L by combining aliquots of the intermediate stock solutions and diluting with methanol.[\[2\]](#)

### Sample Preparation

- Homogenization: Homogenize the chicken tissue samples.

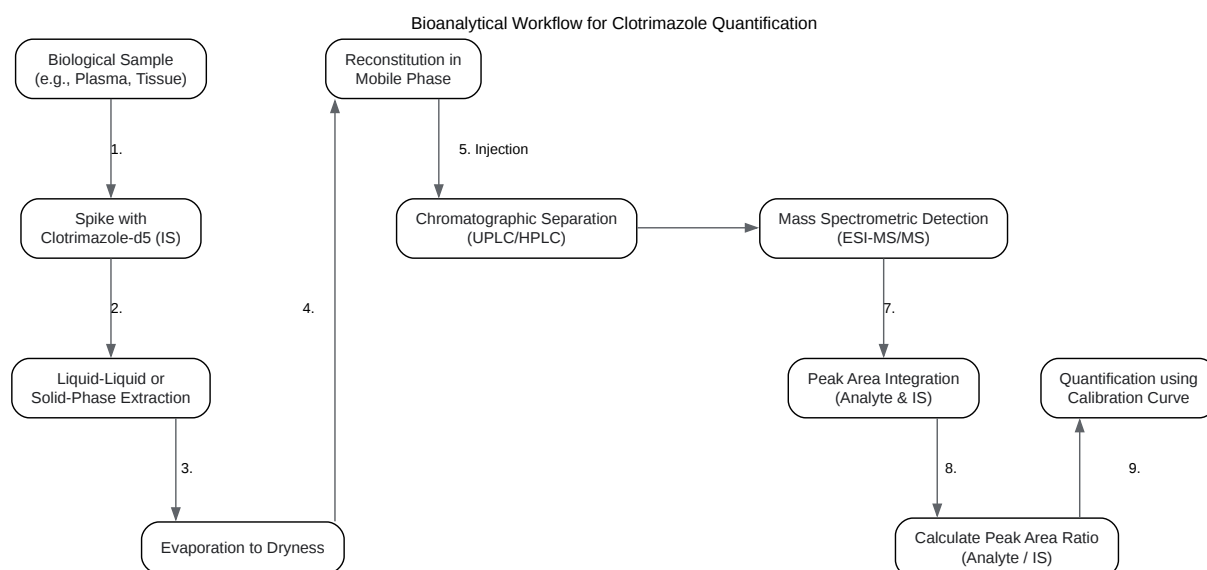
- Extraction: To a homogenized sample, add a known volume of the Working Internal Standard Solution. Add 10 mL of acetonitrile, vortex for 2 minutes, and then sonicate for 10 minutes at 40°C.[2]
- Centrifugation: After cooling to room temperature, centrifuge the mixture at 10,000 rpm for 10 minutes at 4°C.[2]
- Supernatant Collection: Decant the supernatant into a clean glass vial. Repeat the extraction of the residue with another 10 mL of acetonitrile and combine the supernatants.[2]
- Evaporation: Evaporate the combined supernatants to dryness under a gentle stream of nitrogen at 40°C.[2]
- Reconstitution: Reconstitute the dried residue with 1 mL of methanol containing 0.1% (v/v) formic acid.[2]
- Freezing-Delipidation: Transfer the reconstituted solution to a 1.5 mL Eppendorf tube and store at -20°C overnight to precipitate lipids.[2]
- Final Centrifugation: Centrifuge the sample at 15,000 rpm for 5 minutes at 4°C.[2]
- Injection: Transfer an aliquot of the supernatant for injection into the LC-MS/MS system.[2]

## LC-MS/MS Analysis

- LC Column: Waters Acquity UPLC BEH C18 column.[2]
- Mobile Phase: A suitable gradient of mobile phases, such as methanol and water with 0.1% formic acid.
- Mass Spectrometry: A triple quadrupole mass spectrometer with an electrospray ionization (ESI) source operating in positive ion mode.[4]
- Monitored Transitions: The specific mass transitions for Clotrimazole and **Clotrimazole-d5** need to be determined by direct infusion of the standard solutions.

## Workflow for Bioanalytical Quantification using Clotrimazole-d5

The following diagram illustrates the general workflow for the quantification of Clotrimazole in a biological sample using **Clotrimazole-d5** as an internal standard.



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Caption: Workflow for Clotrimazole quantification.

## Signaling Pathways and Logical Relationships

While Clotrimazole's primary mechanism of action as an antifungal agent involves the inhibition of the cytochrome P450 enzyme 14 $\alpha$ -demethylase, which is crucial for ergosterol biosynthesis

in fungi, **Clotrimazole-d5** is not used to study these signaling pathways directly. Instead, its utility lies in the logical relationship within an analytical workflow, as depicted in the diagram above. The deuterated standard acts as a consistent reference point against which the native analyte is measured, ensuring the reliability of the final quantitative result.

This technical guide provides a foundational understanding of the commercial landscape and a practical application of **Clotrimazole-d5** for researchers engaged in bioanalytical method development and validation.

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## References

- 1. [rjptonline.org](http://rjptonline.org) [[rjptonline.org](http://rjptonline.org)]
- 2. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 3. [researchgate.net](http://researchgate.net) [[researchgate.net](http://researchgate.net)]
- 4. A sensitive LC-ESI-MS/MS method for the determination of clotrimazole in human plasma - Analytical Methods (RSC Publishing) [[pubs.rsc.org](http://pubs.rsc.org)]
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